

In-Depth Technical Guide: 3-(3,5-Dimethylphenoxy)propanal (CAS: 1017340-14-5)

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Compound of Interest

Compound Name: 3-(3,5-Dimethylphenoxy)propanal

Cat. No.: B3073115

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is a consolidated technical guide based on available chemical literature and data for the specified compound and structurally related molecules. Specific experimental values and protocols should be validated empirically.

Chemical Identity and Properties

3-(3,5-Dimethylphenoxy)propanal is an organic compound featuring a propanal group linked to a 3,5-dimethylphenoxy moiety.^[1] Its aldehyde functionality and aromatic ether structure make it a versatile intermediate in organic synthesis.^[1]

Table 1: Physicochemical and Spectroscopic Data

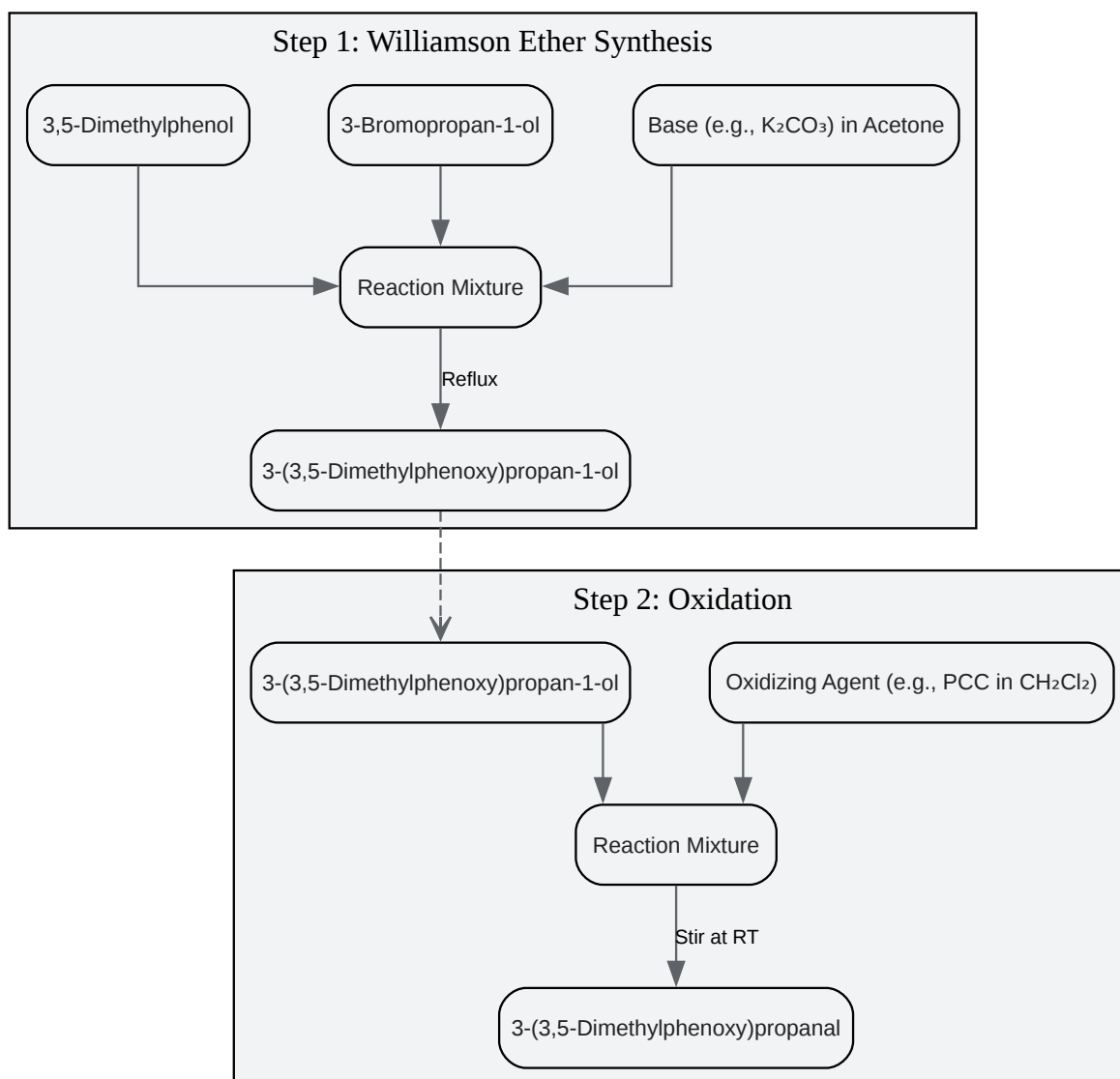
Property	Value	Source
CAS Number	1017340-14-5	[1]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1]
Molecular Weight	178.23 g/mol	[1]
IUPAC Name	3-(3,5-dimethylphenoxy)propanal	[1]
Canonical SMILES	<chem>CC1=CC(=CC(=C1)OCCC=O)C</chem>	[1]
InChI Key	AIPPCTANLPCGTO-UHFFFAOYSA-N	[1]
Boiling Point	Data not publicly available	
Melting Point	Data not publicly available	
Density	Data not publicly available	
Solubility	Expected to be soluble in organic solvents like DMSO and methanol.	
¹ H NMR (CDCl ₃ , 400 MHz)	Predicted: δ 9.8 (t, 1H, CHO), 6.6-6.7 (m, 3H, Ar-H), 4.1 (t, 2H, OCH ₂), 2.9 (t, 2H, CH ₂ CHO), 2.3 (s, 6H, Ar-CH ₃).	
¹³ C NMR (CDCl ₃ , 100 MHz)	Predicted: δ 202.0 (CHO), 158.0 (Ar-C-O), 139.0 (Ar-C-CH ₃), 124.0 (Ar-C), 115.0 (Ar-C), 65.0 (OCH ₂), 45.0 (CH ₂ CHO), 21.0 (Ar-CH ₃).	
Mass Spectrum (EI)	Predicted m/z: 178 (M ⁺), 149, 121, 91.	

Note: Predicted spectroscopic data is based on standard chemical shift values and fragmentation patterns for similar structures. Actual experimental data may vary.

Synthesis and Experimental Protocols

The synthesis of **3-(3,5-Dimethylphenoxy)propanal** can be achieved through a two-step process involving the etherification of 3,5-dimethylphenol followed by the oxidation of the resulting alcohol to the aldehyde.

Experimental Workflow: Synthesis of 3-(3,5-Dimethylphenoxy)propanal



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Caption: A two-step synthetic workflow for **3-(3,5-Dimethylphenoxy)propanal**.

Detailed Experimental Protocol (Representative)

Step 1: Synthesis of 3-(3,5-Dimethylphenoxy)propan-1-ol

- To a solution of 3,5-dimethylphenol (1.0 eq) in acetone, add potassium carbonate (1.5 eq).
- Add 3-bromopropan-1-ol (1.1 eq) to the mixture.
- Reflux the reaction mixture for 12-16 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, filter the reaction mixture to remove the inorganic salts and concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield 3-(3,5-dimethylphenoxy)propan-1-ol.

Step 2: Synthesis of **3-(3,5-Dimethylphenoxy)propanal**

- Dissolve 3-(3,5-dimethylphenoxy)propan-1-ol (1.0 eq) in dichloromethane (CH_2Cl_2).
- Add pyridinium chlorochromate (PCC) (1.5 eq) to the solution in portions while stirring at room temperature.
- Continue stirring for 2-4 hours, monitoring the reaction by TLC.
- Upon completion, dilute the reaction mixture with diethyl ether and pass it through a short pad of silica gel to remove the chromium salts.
- Concentrate the filtrate under reduced pressure to obtain the crude **3-(3,5-dimethylphenoxy)propanal**, which can be further purified by column chromatography if necessary.

Chemical Reactivity and Potential Applications

The aldehyde group in **3-(3,5-Dimethylphenoxy)propanal** is a key functional group that allows for a variety of chemical transformations.

Table 2: Key Chemical Reactions

Reaction Type	Reagents	Product
Oxidation	Jones reagent (CrO ₃ /H ₂ SO ₄), KMnO ₄	3-(3,5-Dimethylphenoxy)propanoic acid
Reduction	Sodium borohydride (NaBH ₄), Lithium aluminum hydride (LiAlH ₄)	3-(3,5-Dimethylphenoxy)propan-1-ol
Reductive Amination	Amine (R-NH ₂), NaBH ₃ CN	N-substituted 3-(3,5-dimethylphenoxy)propan-1-amine
Wittig Reaction	Phosphonium ylide (Ph ₃ P=CHR)	4-(3,5-Dimethylphenoxy)-1-alkene
Aldol Condensation	Ketone/Aldehyde, Base or Acid catalyst	α,β-Unsaturated carbonyl compound

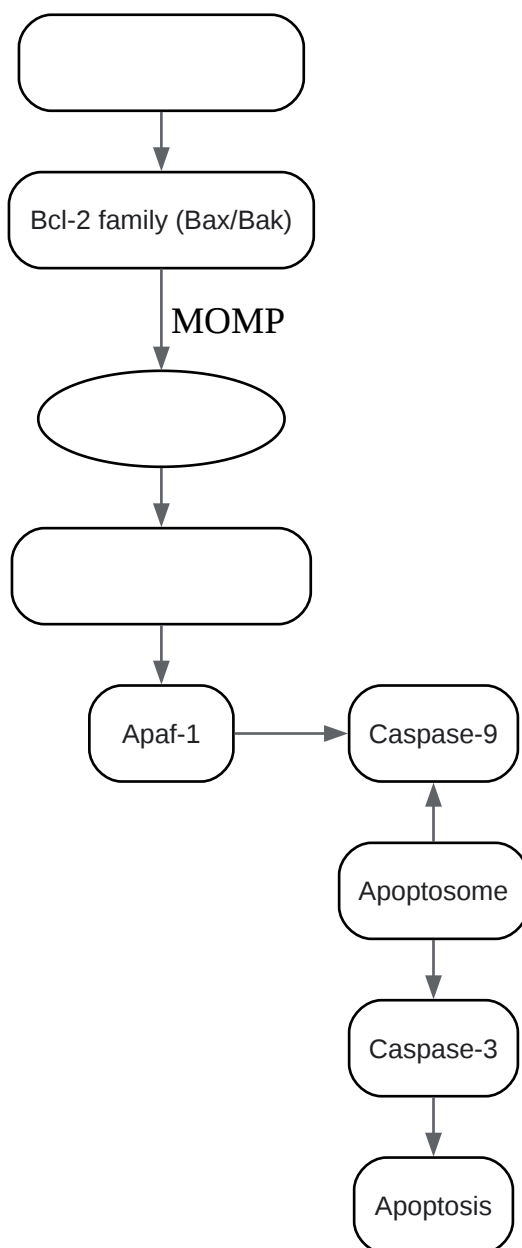
This compound serves as a valuable building block in the synthesis of more complex molecules for various applications:

- **Pharmaceuticals:** It is a potential intermediate for the synthesis of novel drug candidates. Derivatives of phenoxypropanal have been explored for their potential to modulate apoptosis.[\[1\]](#)
- **Agrochemicals:** The structural motif is found in some herbicides and fungicides.[\[1\]](#)
- **Materials Science:** The aldehyde functionality can be used to incorporate this molecule into polymers or other materials.[\[1\]](#)

Biological Context and Signaling Pathways

While specific biological data for **3-(3,5-Dimethylphenoxy)propanal** is limited in public literature, derivatives of this compound have been investigated for their potential to induce apoptosis, a form of programmed cell death crucial for tissue homeostasis and a key target in cancer therapy. The intrinsic (mitochondrial) pathway of apoptosis is a common mechanism targeted by small molecules.

Conceptual Signaling Pathway: Intrinsic Apoptosis



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Caption: A simplified diagram of the intrinsic apoptosis pathway.

Derivatives of **3-(3,5-Dimethylphenoxy)propanal** could potentially modulate this pathway by interacting with key regulatory proteins like the Bcl-2 family, leading to mitochondrial outer membrane permeabilization (MOMP), cytochrome c release, and subsequent caspase activation, ultimately resulting in apoptosis. Further research is needed to elucidate the specific molecular targets and mechanism of action for this class of compounds.

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References

- 1. chemsynthesis.com [chemsynthesis.com]
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